

An In-depth Technical Guide to the Structure and Synthesis of PHCCC(4Me)

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Compound of Interest

Compound Name: PHCCC(4Me)

Cat. No.: B12421549

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Abstract

PHCCC(4Me), also known as (7E)-7-hydroxyimino-N-(4-methylphenyl)-1,7a-dihydrocyclopropa[b]chromene-1a-carboxamide, is a significant research compound in the field of neuropharmacology. It acts as a dual allosteric modulator, exhibiting negative allosteric modulation of the metabotropic glutamate receptor 2 (mGluR2) and positive allosteric modulation of mGluR3. This unique activity profile makes it a valuable tool for investigating the physiological and pathological roles of these receptors. This guide provides a comprehensive overview of the structure, key properties, and a detailed synthesis protocol for **PHCCC(4Me)**, along with a summary of its biological activity and the signaling pathways it modulates.

Structure and Properties

PHCCC(4Me) is a derivative of the parent compound PHCCC, featuring a 4-methyl substitution on the N-phenyl ring. This modification influences its potency and selectivity for its target receptors.

Table 1: Physicochemical Properties of **PHCCC(4Me)**

Property	Value	Source
IUPAC Name	(7E)-7-hydroxyimino-N-(4-methylphenyl)-1,7a-dihydrocyclopropa[b]chromene-1a-carboxamide	PubChem
Molecular Formula	C18H16N2O3	PubChem
Molecular Weight	308.33 g/mol	PubChem
CAS Number	1259532-01-8	DC Chemicals
Appearance	Powder	DC Chemicals
Storage	2 years at -20°C (Powder), 6 months at -80°C (in DMSO)	DC Chemicals

Synthesis of PHCCC(4Me)

The synthesis of **PHCCC(4Me)** is based on the methodology first reported for the parent compound, PHCCC, by Annoura et al. The following protocol is an adaptation for the synthesis of the 4-methyl analog.

Experimental Protocol: Synthesis of Ethyl 7-(hydroxyimino)cyclopropa[b]chromene-1a-carboxylate

This procedure outlines the synthesis of the core cyclopropa[b]chromene scaffold.

Materials:

- Ethyl 2-diazo-3-(2-oxo-2H-chromen-3-yl)propanoate
- Rh₂(OAc)₄ (Rhodium(II) acetate dimer)
- Dichloromethane (CH₂Cl₂)
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Pyridine

- Ethanol (EtOH)

Procedure:

- **Cyclopropanation:** A solution of ethyl 2-diazo-3-(2-oxo-2H-chromen-3-yl)propanoate in dry dichloromethane is added dropwise to a suspension of a catalytic amount of Rh₂(OAc)₄ in dichloromethane under an inert atmosphere (e.g., nitrogen or argon). The reaction mixture is stirred at room temperature until the starting material is consumed (monitored by TLC).
- **Work-up and Purification:** The reaction mixture is filtered through a pad of silica gel to remove the catalyst. The filtrate is concentrated under reduced pressure. The resulting crude product, ethyl 7-oxocyclopropa[b]chromene-1a-carboxylate, is purified by column chromatography on silica gel.
- **Oximation:** The purified keto-ester is dissolved in a mixture of ethanol and pyridine. To this solution, hydroxylamine hydrochloride is added, and the mixture is heated to reflux until the reaction is complete (monitored by TLC).
- **Isolation:** The reaction mixture is cooled to room temperature and the solvent is removed under reduced pressure. The residue is partitioned between ethyl acetate and water. The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated to give the crude product.
- **Purification:** The crude ethyl 7-(hydroxyimino)cyclopropa[b]chromene-1a-carboxylate is purified by recrystallization or column chromatography.

Experimental Protocol: Synthesis of PHCCC(4Me)

Materials:

- Ethyl 7-(hydroxyimino)cyclopropa[b]chromene-1a-carboxylate
- p-Toluidine (4-methylaniline)
- Trimethylaluminum (AlMe₃)
- Toluene

- 1 M HCl
- Saturated aqueous NaHCO₃
- Brine
- Anhydrous Na₂SO₄

Procedure:

- **Amidation:** A solution of p-toluidine in dry toluene is treated with a solution of trimethylaluminum in hexanes at 0°C under an inert atmosphere. The mixture is stirred for 30 minutes at room temperature.
- **Addition of Ester:** A solution of ethyl 7-(hydroxyimino)cyclopropa[b]chromene-1a-carboxylate in dry toluene is added to the reaction mixture at room temperature. The reaction is then heated to reflux and stirred until the starting material is consumed (monitored by TLC).
- **Quenching and Work-up:** The reaction mixture is cooled to 0°C and slowly quenched by the dropwise addition of 1 M HCl. The resulting mixture is stirred vigorously for 15 minutes. The layers are separated, and the aqueous layer is extracted with ethyl acetate. The combined organic layers are washed with saturated aqueous NaHCO₃ and brine, then dried over anhydrous Na₂SO₄.
- **Purification:** The solvent is removed under reduced pressure, and the crude product is purified by column chromatography on silica gel to yield **PHCCC(4Me)**.

Biological Activity and Signaling Pathways

PHCCC(4Me) is a modulator of group II metabotropic glutamate receptors, which are G-protein coupled receptors (GPCRs) that play a crucial role in regulating synaptic transmission and neuronal excitability.

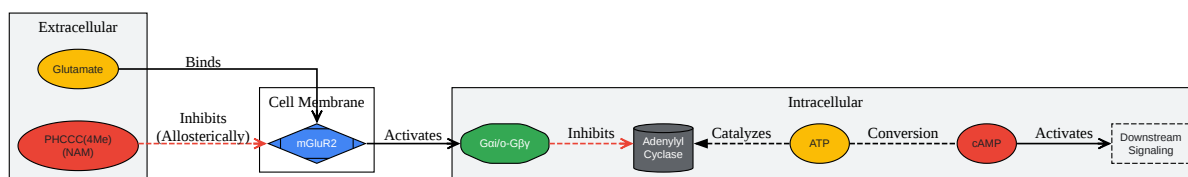
Table 2: Biological Activity of **PHCCC(4Me)**

Target	Activity	IC50 / EC50	Source
mGluR2	Negative Allosteric Modulator	IC50 = 1.5 μ M	DC Chemicals
mGluR3	Positive Allosteric Modulator	EC50 = 8.9 μ M	DC Chemicals

The signaling pathways modulated by **PHCCC(4Me)** through its action on mGluR2 and mGluR3 are primarily coupled to the inhibition of adenylyl cyclase via Gi/o proteins.

mGluR2 Signaling Pathway (Negative Allosteric Modulation)

As a negative allosteric modulator of mGluR2, **PHCCC(4Me)** reduces the receptor's response to glutamate. This leads to a decrease in the Gi/o-mediated inhibition of adenylyl cyclase, resulting in less suppression of cAMP production.

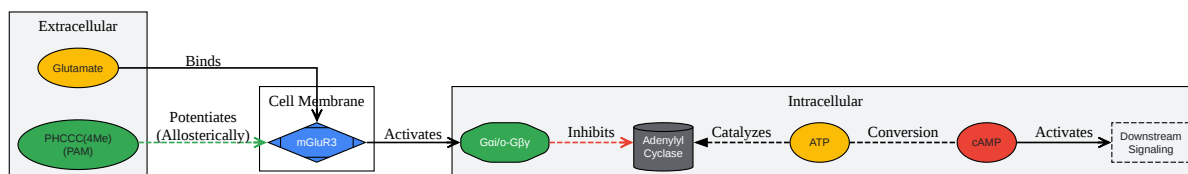


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Caption: mGluR2 negative allosteric modulation by **PHCCC(4Me)**.

mGluR3 Signaling Pathway (Positive Allosteric Modulation)

Conversely, as a positive allosteric modulator of mGluR3, **PHCCC(4Me)** enhances the receptor's response to glutamate. This potentiates the Gi/o-mediated inhibition of adenylyl cyclase, leading to a more pronounced decrease in cAMP levels.

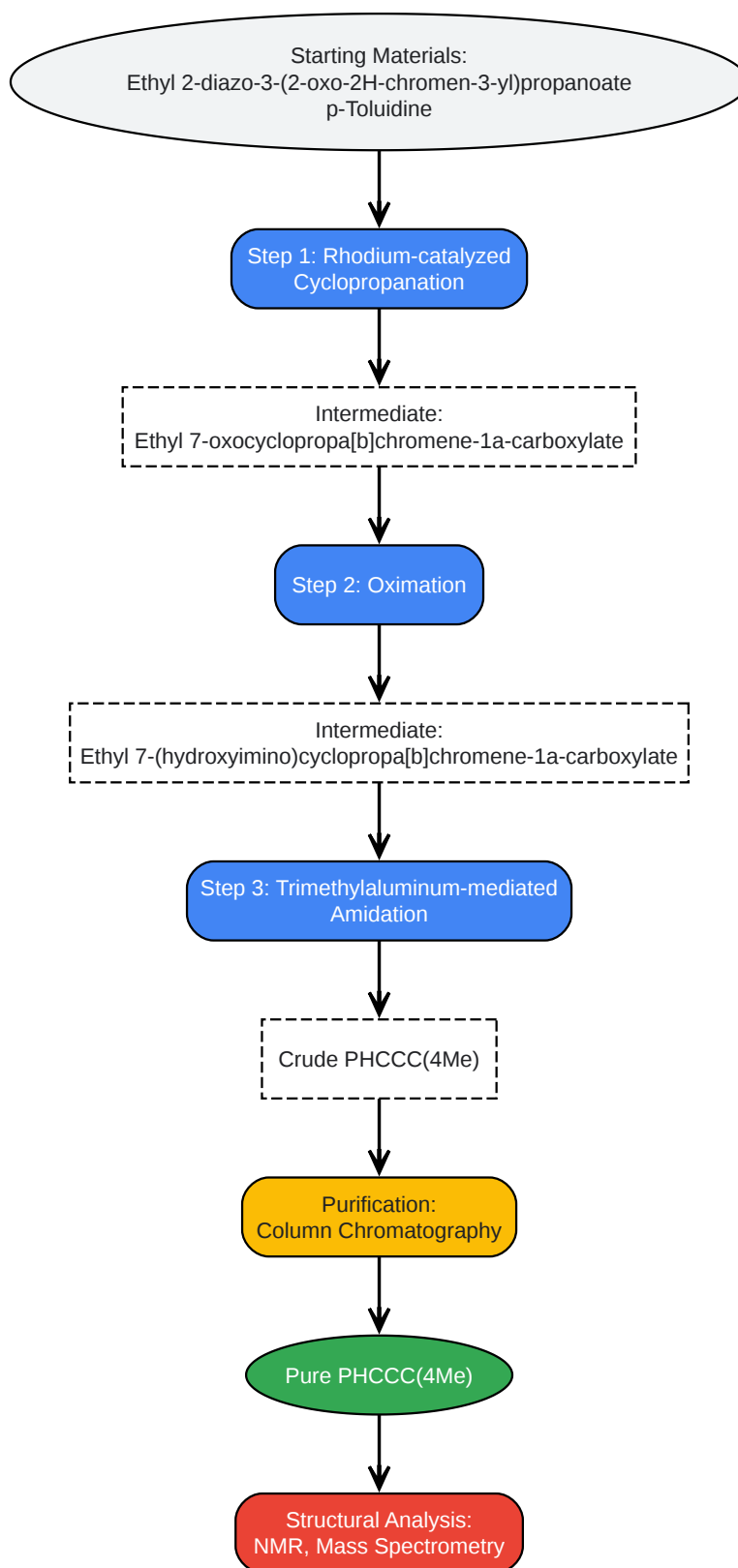


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Caption: mGluR3 positive allosteric modulation by **PHCCC(4Me)**.

Experimental Workflow for Synthesis and Characterization

The overall workflow for the synthesis and characterization of **PHCCC(4Me)** involves a multi-step chemical synthesis followed by purification and structural verification.



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Caption: General workflow for the synthesis of **PHCCC(4Me)**.

Conclusion

PHCCC(4Me) is a valuable pharmacological tool for the study of mGluR2 and mGluR3. Its synthesis, while multi-step, is achievable through established organic chemistry methodologies. The detailed protocols and workflow provided in this guide serve as a comprehensive resource for researchers aiming to synthesize and utilize this compound in their studies. Further investigation into the structure-activity relationships of **PHCCC(4Me)** and its analogs may lead to the development of novel therapeutics for neurological and psychiatric disorders.

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Phone: (601) 213-4426

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